

1-Ethoxy-2-(2-methoxyethoxy)ethane chemical structure and formula

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Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

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An In-Depth Technical Guide to **1-Ethoxy-2-(2-methoxyethoxy)ethane**

Introduction

1-Ethoxy-2-(2-methoxyethoxy)ethane, also known by synonyms such as Diethylene Glycol Ethyl Methyl Ether and 2,5,8-Trioxadecane, is a high-boiling point polyhydric alcohol ether with significant applications as a polar organic solvent.^{[1][2]} Its unique molecular structure, featuring both ether linkages and terminal alkyl groups, imparts excellent solvency for a wide range of organic compounds, including resins, dyes, and oils, as well as some inorganic compounds.^[1] This versatility makes it a valuable component in the formulation of inks, coatings, and cleaning agents, and as a medium for organic synthesis.^{[2][3]} This document provides a comprehensive overview of its chemical structure, properties, synthesis protocols, and key applications.

Chemical Structure and Identifiers

The chemical structure of **1-Ethoxy-2-(2-methoxyethoxy)ethane** consists of a central diethylene glycol backbone with methyl and ethyl ether groups at the termini.

- Chemical Formula: $C_7H_{16}O_3$ ^{[3][4][5][6]}
- IUPAC Name: 1-(2-ethoxyethoxy)-2-methoxyethane^[6]
- CAS Registry Number: 1002-67-1^{[3][4][5]}

- Canonical SMILES: CCOCCOCCOC[\[5\]](#)[\[6\]](#)[\[7\]](#)
- InChIKey: CNJRPYFBORAQAU-UHFFFAOYSA-N[\[6\]](#)[\[8\]](#)
- Synonyms: Diethylene glycol ethyl methyl ether, 2,5,8-Trioxadecane, 1-(2-ethoxyethoxy)-2-methoxyethane, 2-Ethoxyethyl 2-methoxyethyl ether.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Physicochemical Properties

The compound is a colorless, transparent liquid under standard conditions.[\[2\]](#)[\[3\]](#) Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	148.20 g/mol	[3] [4] [5] [6]
Density	0.908 g/cm ³	[3] [5] [7]
Boiling Point	167.9 - 179 °C	[3] [5] [7]
Melting Point	-72 °C	[5] [7] [8]
Flash Point	53.8 - 82 °C	[3] [5] [7] [8]
Water Solubility	76 - 1000 g/L (at 20 °C)	[5] [8]
Refractive Index	1.4080 - 1.4120	[5]
Purity	≥96.0% to 99.61%	[3] [8]
Vapor Pressure	0.00124 mmHg (at 25 °C)	[5]
Hydrogen Bond Acceptor Count	3	[5]
Rotatable Bond Count	7	[5]

Experimental Protocols: Synthesis

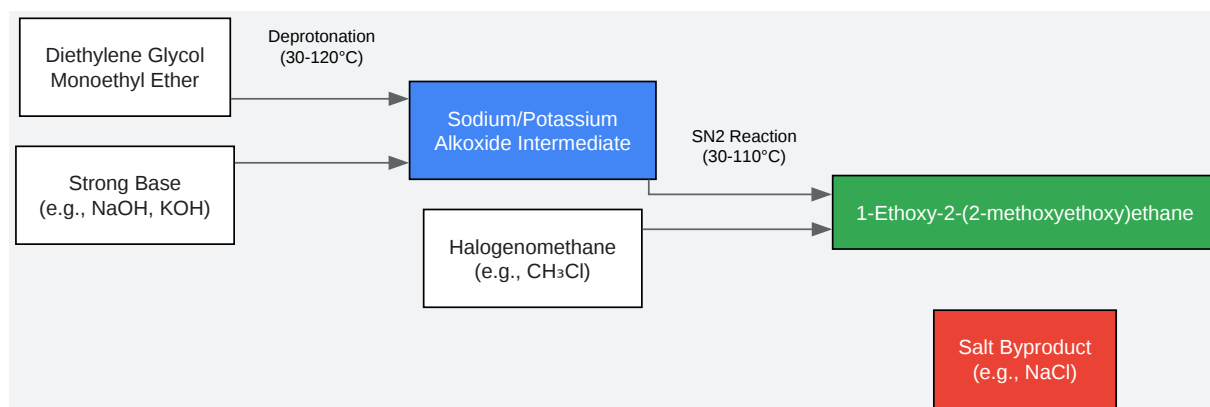
The synthesis of **1-Ethoxy-2-(2-methoxyethoxy)ethane** can be achieved through several routes. Two common laboratory and industrial methods are detailed below.

Williamson Ether Synthesis

This method involves the reaction of a deprotonated alcohol (alkoxide) with a haloalkane. It is a well-established method for preparing ethers.

Methodology:

- Alkoxide Formation:** Diethylene glycol monoethyl ether is treated with a strong base to form the corresponding sodium or potassium alcoholate. A mixture of alkalis such as NaOH, KOH, Na₂CO₃, and K₂CO₃ can be used.^[1] The reaction is typically conducted under an inert atmosphere (e.g., nitrogen) at a temperature of 30-120 °C for 1-7 hours.^[1]
- Williamson Reaction:** A methylating agent, such as a halogenomethane (e.g., methyl chloride or methyl iodide), is introduced to the alcoholate solution.^[1] The reaction proceeds at 30-110 °C for 0.5-6.0 hours, followed by an aging period of 0.5-5 hours.^[1]
- Work-up and Purification:** The resulting mixture contains the desired product, unreacted starting materials, and salt byproducts. The crude product is first separated from the solid residue.^[1] The filter residue is washed with methanol to recover any remaining product.^[1] The initial mother liquor and the methanol washings are then combined and purified by fractional distillation. Methanol is recovered at 50-70 °C, and the final product, **1-Ethoxy-2-(2-methoxyethoxy)ethane**, is collected at 166-180 °C.^[1] This process typically yields a product with a purity greater than 99.5%.^[1]



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Caption: Williamson Synthesis of **1-Ethoxy-2-(2-methoxyethoxy)ethane**.

Catalytic Ether Exchange Reaction

This method involves the reaction between two different diethylene glycol monoalkoxy ethers in the presence of a catalyst.

Methodology:

- **Reactant Mixture:** Diethylene glycol monomethyl ether and diethylene glycol monoethyl ether are mixed, typically in equal parts.[9]
- **Catalysis:** A catalyst, such as H-type ZSM-5 zeolite, is added to the reactant mixture.[9]
- **Reaction:** The mixture is heated to approximately 180 °C and stirred for several hours (e.g., 8 hours).[9] The reaction results in an equilibrium mixture containing the starting materials, the desired product (diethylene glycol ethyl methyl ether), and byproducts (diethylene glycol dimethyl ether and diethylene glycol diethyl ether).[9]
- **Purification:** The desired product is separated from the reaction mixture, typically via fractional distillation.

Applications and Uses

The physicochemical properties of **1-Ethoxy-2-(2-methoxyethoxy)ethane** make it suitable for a variety of industrial and research applications.

- **Solvent in Organic Synthesis:** Its ability to dissolve a wide array of substances makes it an invaluable solvent for conducting chemical reactions.[3]
- **Inks and Coatings:** In the formulation of inks and coatings, it acts as a high-boiling point solvent that enhances stability, flow, and durability of the final product.[2][3] It is particularly useful in nitrocellulose lacquers to improve their characteristics.
- **Humectant:** It can be used as a humectant for tobacco, cork, and printing inks.

- **Pharmaceutical and Cosmetic Formulations:** Purified grades are used in some dermatological preparations and cosmetics, where it can enhance the percutaneous absorption of active ingredients.
- **Chemical Intermediate:** It serves as a building block in the synthesis of other organic compounds, such as morpholine and 1,4-dioxane.

Safety and Handling

1-Ethoxy-2-(2-methoxyethoxy)ethane is a combustible liquid and should be handled with appropriate safety precautions.^[8]^[10]

- **Handling:** Use in a well-ventilated area with local and general ventilation.^[10] Avoid contact with skin and eyes, and prevent inhalation of vapors. Standard personal protective equipment should be worn.
- **Storage:** Store in a cool, dry, and well-ventilated area below +30°C.^[5]^[10] It is typically packaged in 200 kg barrels.^[3]
- **Toxicity:** The substance is not classified as a respiratory or skin sensitizer, mutagenic, carcinogenic, or a reproductive toxicant.^[10] However, as with all chemicals, unnecessary exposure should be avoided.
- **Disposal:** Do not empty into drains.^[10] It should be disposed of as dangerous waste according to local and national regulations.^[10]

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